

2-chloro-N-propylacetamide CAS number 13916-39-7 properties

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Compound of Interest

Compound Name: *2-chloro-N-propylacetamide*

Cat. No.: *B077628*

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An In-depth Technical Guide to **2-chloro-N-propylacetamide** (CAS: 13916-39-7)

This technical guide provides a comprehensive overview of the physicochemical properties, safety information, and a representative synthesis protocol for **2-chloro-N-propylacetamide**. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Physicochemical Properties

2-chloro-N-propylacetamide is a chemical compound with the CAS number 13916-39-7. It is classified as an acetamide derivative. The compound's known physical and chemical properties are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C ₅ H ₁₀ ClNO	[1] [2]
Molecular Weight	135.59 g/mol	[1] [2] [3]
Physical State	Solid, Crystalline	[1] [4]
Appearance	Light brown	[4]
Melting Point	80 - 84 °C (176 - 183.2 °F)	[4]
Boiling Point	No information available	[3] [4]
Solubility	No information available	[3]
Purity	98% (GC)	[3]
SMILES string	C1CC(=O)NCCC	[1]
InChI	1S/C5H10ClNO/c1-2-3-7-5(8)4-6/h2-4H2,1H3,(H,7,8)	[1]
InChI key	SHWUYQDIJUWTPM-UHFFFAOYSA-N	[1]

Safety and Handling

2-chloro-N-propylacetamide is classified as harmful if swallowed. Appropriate personal protective equipment (PPE), including gloves, protective clothing, and eye/face protection, should be worn when handling this substance. Work should be conducted in a well-ventilated area or under a chemical fume hood.

GHS Hazard Information:

Pictogram	Signal Word	Hazard Statement	Hazard Class
GHS07	Warning	H302: Harmful if swallowed	Acute Toxicity 4 (Oral)

Precautionary Statements:

A comprehensive list of precautionary statements for handling **2-chloro-N-propylacetamide** is provided below:

- Prevention:
 - P264: Wash skin thoroughly after handling.[\[3\]](#)
 - P270: Do not eat, drink or smoke when using this product.[\[3\]](#)
- Response:
 - P301+P312+P330: If swallowed: Call a poison center or doctor if you feel unwell. Rinse mouth.[\[3\]](#)
- Disposal:
 - P501: Dispose of contents/container to an approved waste disposal plant.[\[3\]](#)

Synthesis Protocol

The following is a general experimental protocol for the synthesis of 2-chloro-N-alkyl/aryl acetamides, which can be adapted for **2-chloro-N-propylacetamide**.[\[5\]](#) This synthesis involves the reaction of an amine with chloroacetyl chloride.

Materials:

- n-Propylamine
- Chloroacetyl chloride
- A suitable solvent (e.g., a non-reactive organic solvent or an aqueous medium)
- Ice-cold water
- Ethanol (95%) for recrystallization

Procedure:

- In a reaction vessel, dissolve n-propylamine in the chosen solvent.

- Cool the solution in an ice bath.
- Slowly add chloroacetyl chloride dropwise to the stirred amine solution over a period of one hour. The reaction is exothermic and the temperature should be maintained.
- After the addition is complete, allow the reaction mixture to stir overnight at room temperature.
- Monitor the reaction progress using thin-layer chromatography (TLC).
- Upon completion, pour the reaction mixture into ice-cold water to precipitate the crude product.
- Filter the precipitate, wash it with cold water, and allow it to dry.
- Recrystallize the crude **2-chloro-N-propylacetamide** from 95% ethanol to obtain the purified product.^[5]

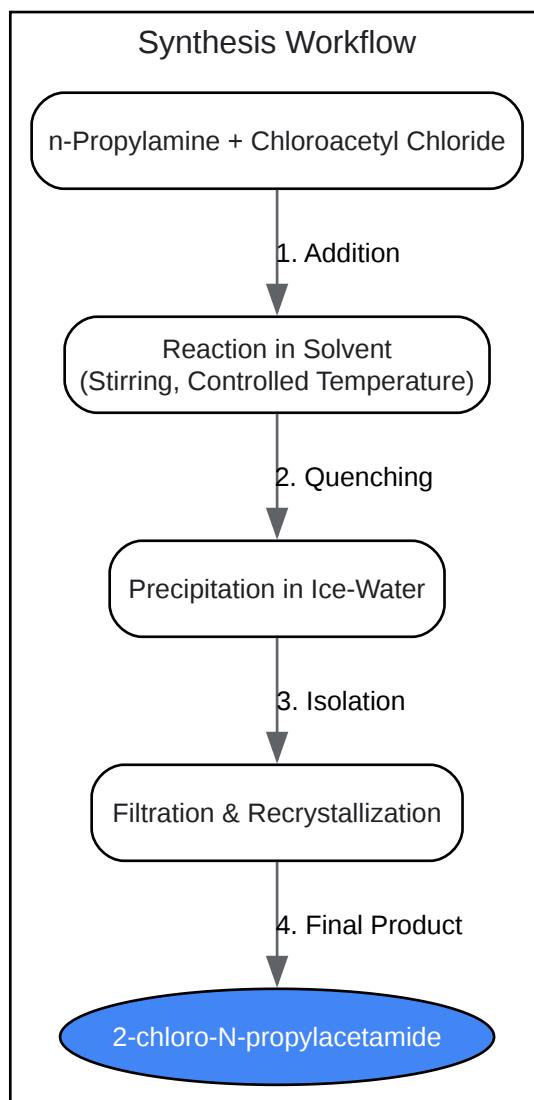
Characterization:

The structure and purity of the synthesized compound can be confirmed using techniques such as Infrared (IR) spectroscopy, Gas Chromatography-Mass Spectrometry (GC-MS), and by determining its melting point.^[5]

Biological Activity

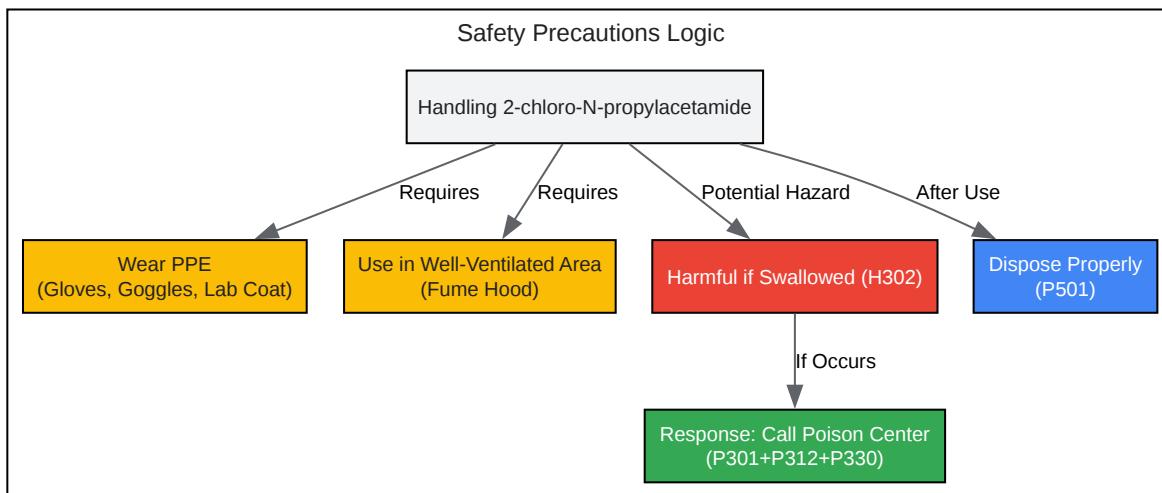
Derivatives of 2-chloro-N-alkyl/aryl acetamide have been investigated for their potential biological activities. Studies have shown that some of these compounds exhibit antimicrobial properties, including antibacterial and antifungal activity.^[5] The presence of the chloro group appears to be important for the antimicrobial efficacy of certain acetamides.^[6] Additionally, other N-substituted acetamide derivatives have been synthesized and explored for their potential as antidepressant agents.^[7] However, specific biological activity and signaling pathway information for **2-chloro-N-propylacetamide** (CAS 13916-39-7) is not extensively documented in the reviewed literature.

Visualizations



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Caption: A generalized workflow for the synthesis of **2-chloro-N-propylacetamide**.



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Caption: Logical relationships of safety precautions for **2-chloro-N-propylacetamide**.

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